

# Cross-Validation of TAS4464's Antitumor Efficacy: A Comparative Guide

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## Compound of Interest

Compound Name: TAS4464

Cat. No.: B15615864

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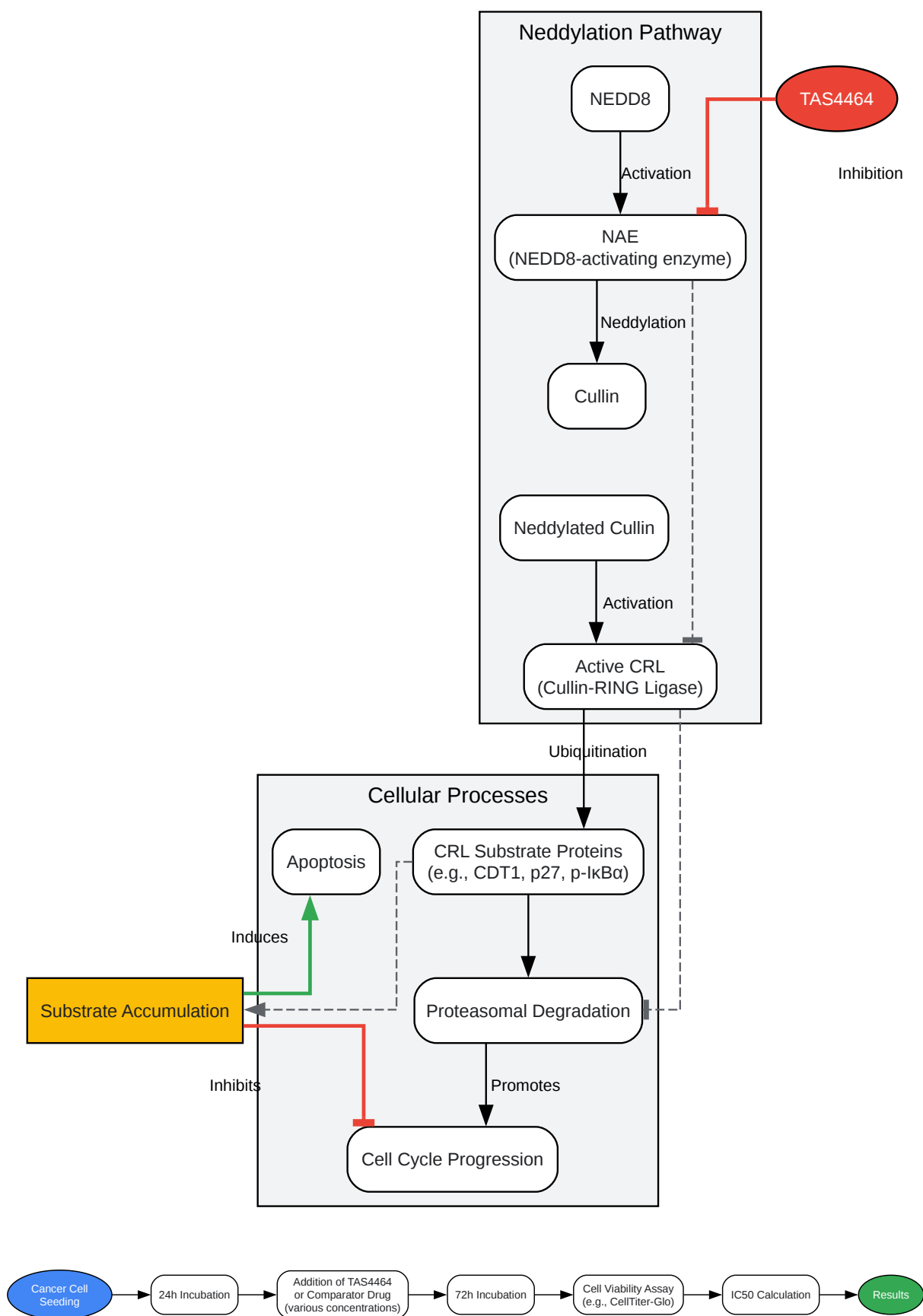
For Researchers, Scientists, and Drug Development Professionals

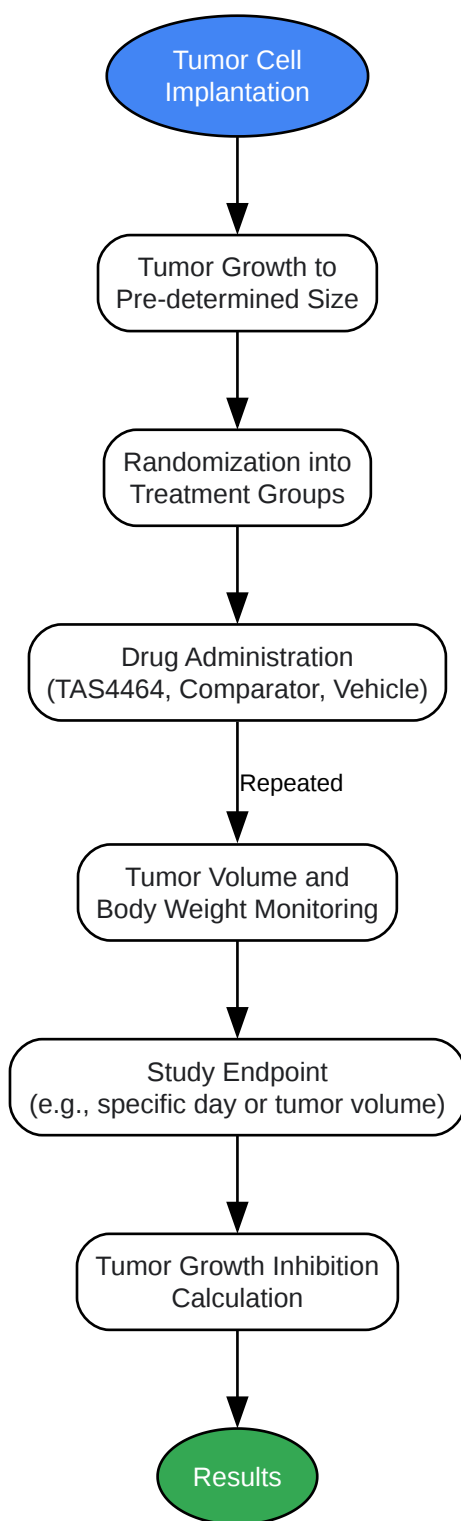
This guide provides an objective comparison of the preclinical antitumor efficacy of **TAS4464**, a novel inhibitor of NEDD8-activating enzyme (NAE), against other therapeutic alternatives. The information is supported by experimental data from various studies to assist in the evaluation of its potential as a cancer therapeutic.

## Mechanism of Action of TAS4464

**TAS4464** is a highly potent and selective, mechanism-based inhibitor of the NEDD8-activating enzyme E1 (NAE).[1][2][3] NAE is the essential E1 enzyme in the neddylation pathway, a crucial process for the function of cullin-RING ubiquitin ligases (CRLs).[4][5] CRLs are responsible for the ubiquitination and subsequent degradation of a wide range of proteins involved in critical cellular processes, including cell cycle progression, DNA replication, and signal transduction.[3][4]

By inhibiting NAE, **TAS4464** prevents the neddylation of cullins, leading to the inactivation of CRLs.[3] This results in the accumulation of various CRL substrate proteins, such as CDT1, p27, and phosphorylated I $\kappa$ B $\alpha$ . [1][4][5] The accumulation of these substrates disrupts normal cell cycle regulation, induces DNA damage responses, and triggers apoptosis in cancer cells, thereby exerting its antitumor effect.[3][4][6][7]





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